

Application Notes and Protocols for AT-9010

Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: AT-9010
CAS No.: 1261253-79-5
Cat. No.: B10858583

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Abstract

AT-9010 is the active triphosphate metabolite of the oral antiviral prodrug AT-527. As a potent inhibitor of the SARS-CoV-2 RNA-dependent RNA polymerase (RdRp) and the NiRAN domain of nsp12, **AT-9010** is a critical tool for in vitro studies of viral replication and the development of novel antiviral therapeutics. This document provides a detailed standard operating procedure (SOP) for the preparation of **AT-9010** solutions to ensure consistency and accuracy in experimental settings. The protocol includes information on the chemical properties, solubility, and handling of **AT-9010**, along with a step-by-step guide for its dissolution and storage.

Chemical and Physical Properties

AT-9010 is a guanosine nucleotide analog with a molecular formula of $C_{11}H_{17}FN_5O_{13}P_3$ and a molecular weight of 539.20 g/mol .^[1] For enhanced solubility and stability in aqueous solutions, the tetrasodium salt of **AT-9010** is commonly used.^{[2][3]}

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₇ FN ₅ O ₁₃ P ₃	[1]
Molecular Weight	539.20 g/mol	[1]
Appearance	Solid	[3]
Solubility (Tetrasodium Salt)	100 mg/mL in water (ultrasonication may be required)	[3]
Storage (Powder)	2 years at -20°C	[1]
Storage (in DMSO)	6 months at -80°C	[1]
Storage (Aqueous Stock)	Up to 6 months at -80°C (protect from light, under nitrogen)	[3]

Experimental Protocols

Standard Operating Procedure for AT-9010 Tetrasodium Salt Solution Preparation

This protocol outlines the steps for preparing a stock solution of **AT-9010** tetrasodium salt.

Materials:

- **AT-9010** tetrasodium salt powder
- Sterile, nuclease-free water
- Sterile, conical-bottom microcentrifuge tubes or vials
- Calibrated micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Ultrasonic water bath

- 0.22 µm sterile syringe filter

Procedure:

- Pre-dissolution Preparation:
 - Bring the vial of **AT-9010** tetrasodium salt powder to room temperature before opening to prevent condensation.
 - Calculate the required mass of **AT-9010** tetrasodium salt and the volume of sterile, nuclease-free water needed to achieve the desired stock solution concentration (e.g., 10 mM).
- Dissolution:
 - Carefully weigh the **AT-9010** tetrasodium salt powder in a sterile microcentrifuge tube.
 - Add the calculated volume of sterile, nuclease-free water to the tube.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve with vortexing, place the tube in an ultrasonic water bath and sonicate for 5-10 minutes, or until the solution is clear.[\[3\]](#)
- Sterilization and Aliquoting:
 - For cell-based assays, sterilize the stock solution by passing it through a 0.22 µm sterile syringe filter into a new sterile tube.[\[3\]](#)
 - Aliquot the stock solution into smaller, single-use volumes in sterile, nuclease-free microcentrifuge tubes to minimize freeze-thaw cycles.
- Storage:
 - Store the aliquots at -80°C for up to 6 months.[\[3\]](#) It is recommended to protect the solution from light and store it under nitrogen for optimal stability.[\[3\]](#)

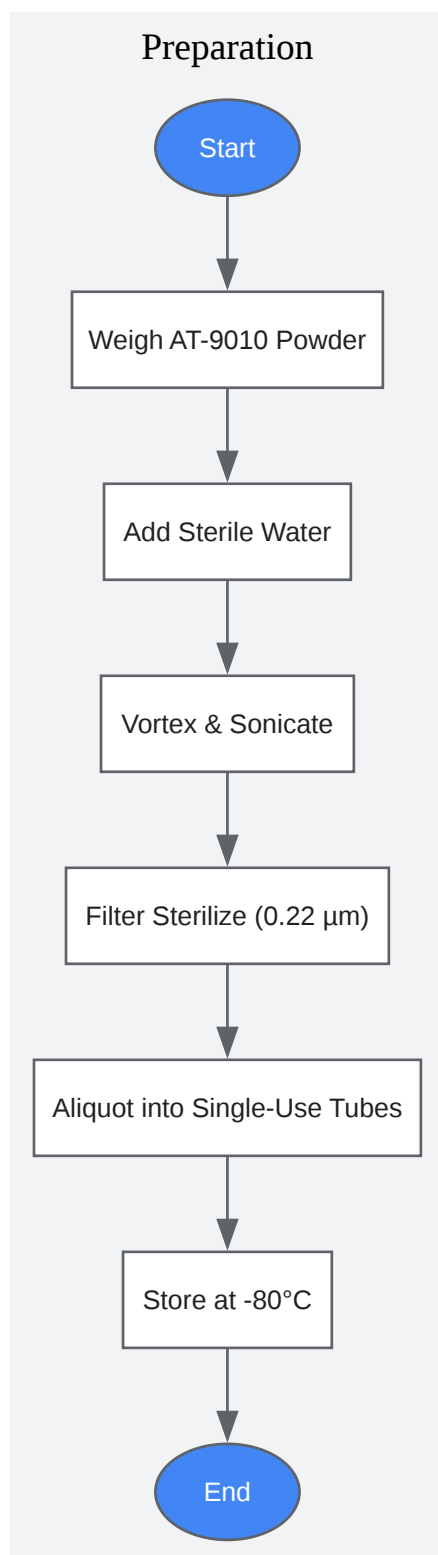
Typical Working Concentrations:

- In vitro RdRp Inhibition Assays: Concentrations can range from the low micromolar to hundreds of micromolar, with studies using up to 250 μM .^[4]
- Cell-Based Antiviral Assays: While **AT-9010** is the intracellular active form, studies with the prodrug AT-527 use concentrations around 10 μM , which result in the formation of micromolar concentrations of **AT-9010** within the cells.^[5] A starting point for direct cell-based assays with **AT-9010** could be in the low micromolar range.

Safety and Handling:

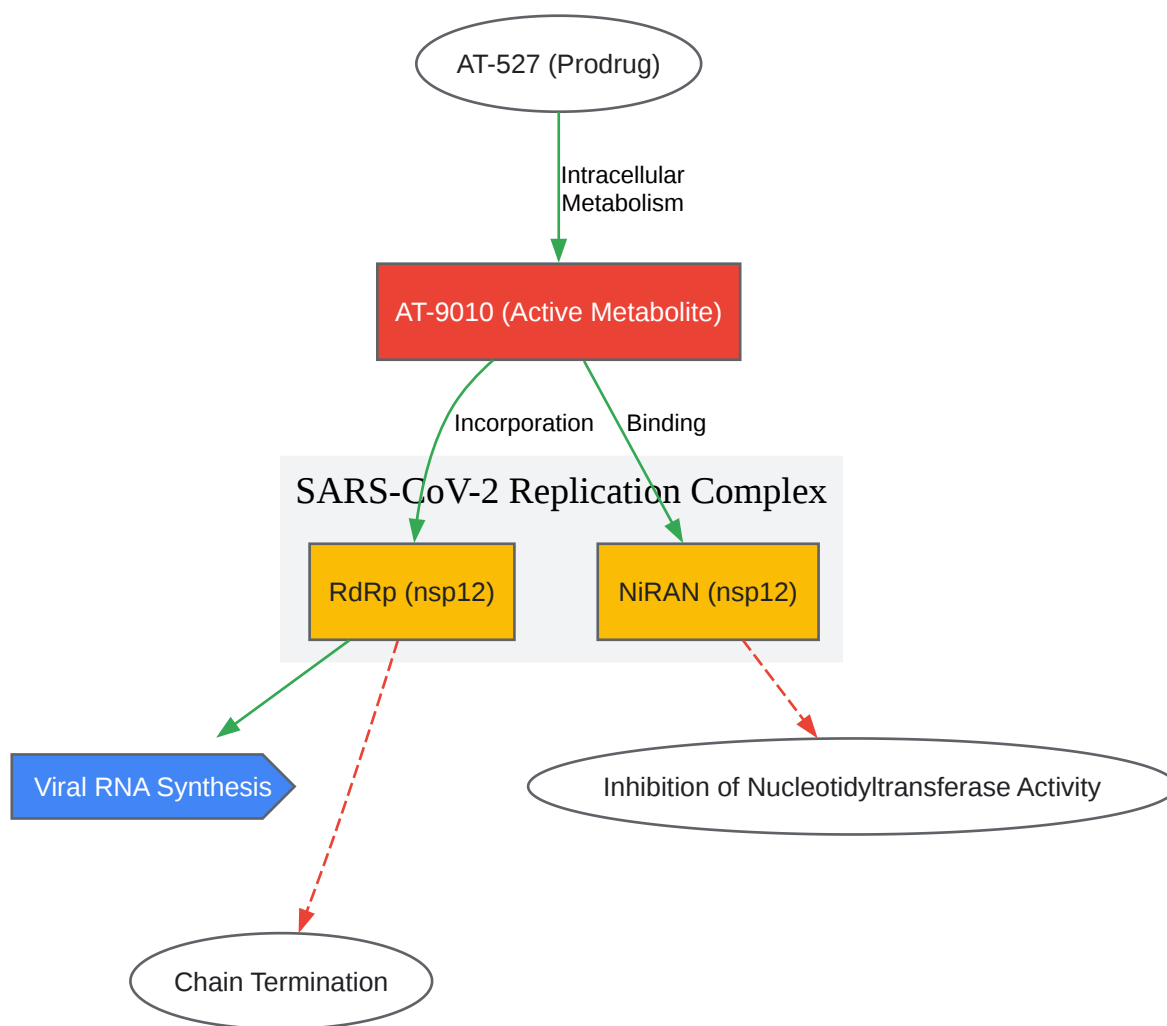
- Handle **AT-9010** in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water.
- Dispose of the compound and its solutions in accordance with local, state, and federal regulations.

Diagrams



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Caption: Experimental workflow for **AT-9010** solution preparation.



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Caption: Mechanism of action of **AT-9010** in inhibiting SARS-CoV-2 replication.

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- To cite this document: BenchChem. [Application Notes and Protocols for AT-9010 Solution Preparation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10858583/docs#application-notes-and-protocols-for-at-9010-solution-preparation\]](https://www.benchchem.com/product/b10858583/docs#application-notes-and-protocols-for-at-9010-solution-preparation)

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